

Application Note: Spectrophotometric Determination of Thorium (IV) with Xylenol Orange

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Xylenolorange

Cat. No.: B1583305

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Abstract

This application note details a sensitive and selective spectrophotometric method for the quantitative determination of Thorium (IV) in aqueous samples. The protocol is based on the formation of a stable ternary complex between Thorium (IV), Xylenol Orange (XO), and the cationic surfactant cetyltrimethylammonium bromide (CTAB). The addition of CTAB sensitizes the reaction, leading to a significant bathochromic shift and an increase in molar absorptivity, which enhances selectivity and sensitivity. The analysis is performed at a pH of 2.5, minimizing common cationic interferences.

Principle of the Method

Thorium (IV) ions react with Xylenol Orange in an acidic medium to form a colored complex. In the presence of a cationic surfactant such as cetyltrimethylammonium bromide (CTAB), a more stable and intensely colored ternary complex is formed. This sensitization results in a bathochromic shift (a shift to a longer wavelength) of the maximum absorbance (λ_{max}) from approximately 570 nm to 600 nm.^[1] The absorbance of the resulting solution at 600 nm is directly proportional to the concentration of thorium, following the Beer-Lambert law within a defined range. The reaction is performed at a low pH of 2.5, which improves the selectivity of the method.^[1]

Reagents and Materials

- Thorium (IV) Stock Solution (1000 ppm): Prepare by dissolving an accurately weighed amount of thorium nitrate tetrahydrate ($\text{Th}(\text{NO}_3)_4 \cdot 4\text{H}_2\text{O}$) in doubly distilled water containing a few drops of concentrated nitric acid to prevent hydrolysis. Standardize this solution if required.
- Working Thorium Standards: Prepare by serial dilution of the stock solution with distilled water.
- Xylenol Orange (XO) Reagent Solution (0.1% w/v): Dissolve 100 mg of Xylenol Orange (analytical grade) in 100 mL of distilled water.
- Cetyltrimethylammonium Bromide (CTAB) Solution (1×10^{-3} M): Dissolve the required amount of CTAB in distilled water.
- Buffer Solution (pH 2.5): Prepare using appropriate buffer systems, such as glycine-HCl or by adjusting a dilute solution of nitric acid/perchloric acid to pH 2.5 using a pH meter.
- Spectrophotometer: A UV-Visible spectrophotometer capable of measuring absorbance at 600 nm, equipped with 1 cm path length quartz or glass cuvettes.
- pH Meter: For adjusting the pH of solutions.
- Volumetric flasks and pipettes: Grade A glassware.

Experimental Protocol

Preparation of Calibration Curve

- Pipette aliquots of the working thorium standard solutions (e.g., covering a range of 0.5 to 5.0 ppm) into a series of 25 mL volumetric flasks.
- To each flask, add a specific volume of the pH 2.5 buffer solution.
- Add 1.0 mL of the 0.1% Xylenol Orange solution.
- Add 2.0 mL of the 1×10^{-3} M CTAB solution.
- Dilute to the mark with distilled water and mix thoroughly.

- Prepare a reagent blank using distilled water in place of the thorium standard and treat it with the same reagents.
- Allow the solutions to stand for at least 20 minutes for full color development.
- Set the spectrophotometer to zero absorbance at 600 nm using the reagent blank.
- Measure the absorbance of each standard solution at 600 nm.
- Plot a calibration graph of absorbance versus thorium concentration (ppm).

Analysis of Sample Solution

- Take a suitable aliquot of the sample solution (containing an unknown amount of thorium) in a 25 mL volumetric flask. The concentration should fall within the range of the calibration curve.
- Follow steps 2 through 9 as described in the calibration procedure (Section 4.1).
- Determine the concentration of thorium in the sample from the calibration graph.

Data Presentation

The quantitative parameters for the spectrophotometric determination of thorium using Xylenol Orange are summarized below.

Parameter	Value	Reference
Complex Formed	Thorium:Xylenol Orange:CTAB	[1]
Stoichiometry (Th:XO)	1:1	
Optimal pH	2.5	[1]
Maximum Wavelength (λ_{max})	600 nm	[1]
Molar Absorptivity (ϵ)	$5.51 \times 10^4 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	[1]
Beer's Law Range	Up to 6.5 ppm (Example with SXO)	
Color of Complex	Red / Red-Orange	

Interferences

The selectivity of the method is enhanced by operating at a low pH. However, several ions can interfere with the determination.

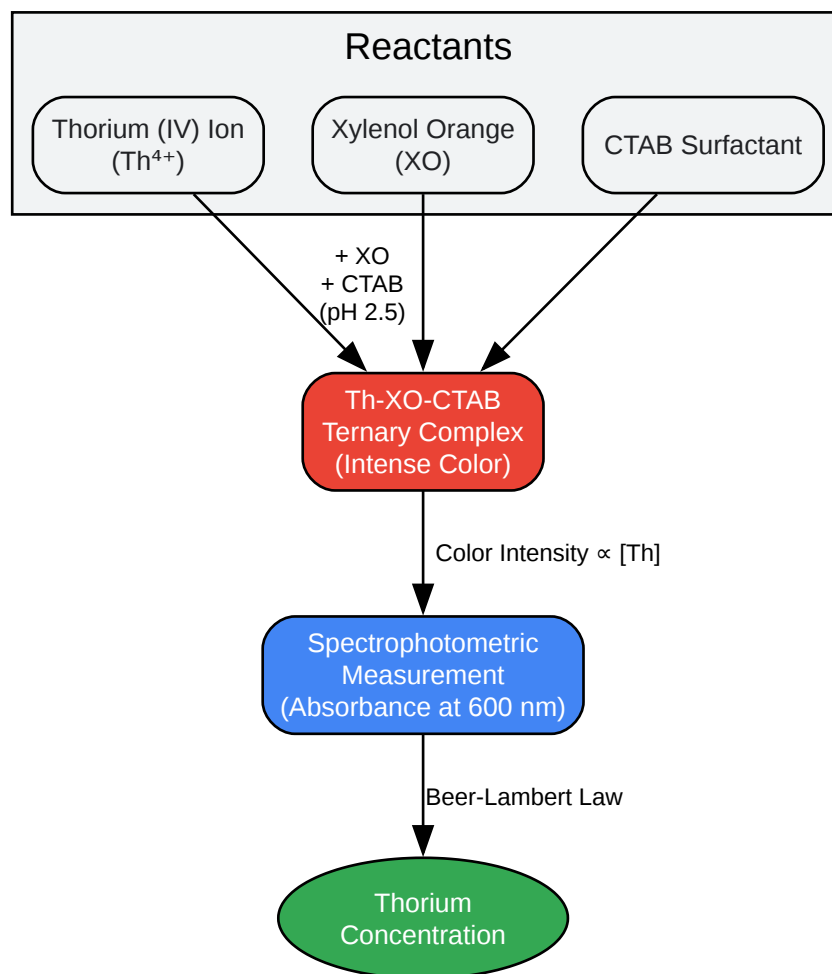
Interfering Ion	Level of Interference
Cations	
Fe(III), Al(III), Cr(III)	Interfere slightly at concentrations equal to Th(IV)
Pb(II), Cu(II), Ni(II), Co(II)	Interfere seriously at concentrations equal to Th(IV)
Zn(II), Cd(II), Heavy Lanthanides	Interfere seriously at concentrations equal to Th(IV)
Bi(III)	Interferes at 100-fold excess over Th(IV)
Anions	
Phosphate (HPO_4^{2-}), EDTA, CDTA	Completely mask the metal at 100-fold excess
Citric Acid, Oxalic Acid, Tartaric Acid	Interfere seriously
Chloride (Cl^-), Nitrate (NO_3^-), Fluoride (F^-)	Do not interfere even at 100-fold excess
Sulfate (SO_4^{2-})	Slight interference at 100-fold excess

Table data compiled from a study on the closely related Semi-Xylenol Orange (SXO) reagent, which is expected to have similar interference patterns.

Visualizations

Signaling Pathway of Complex Formation

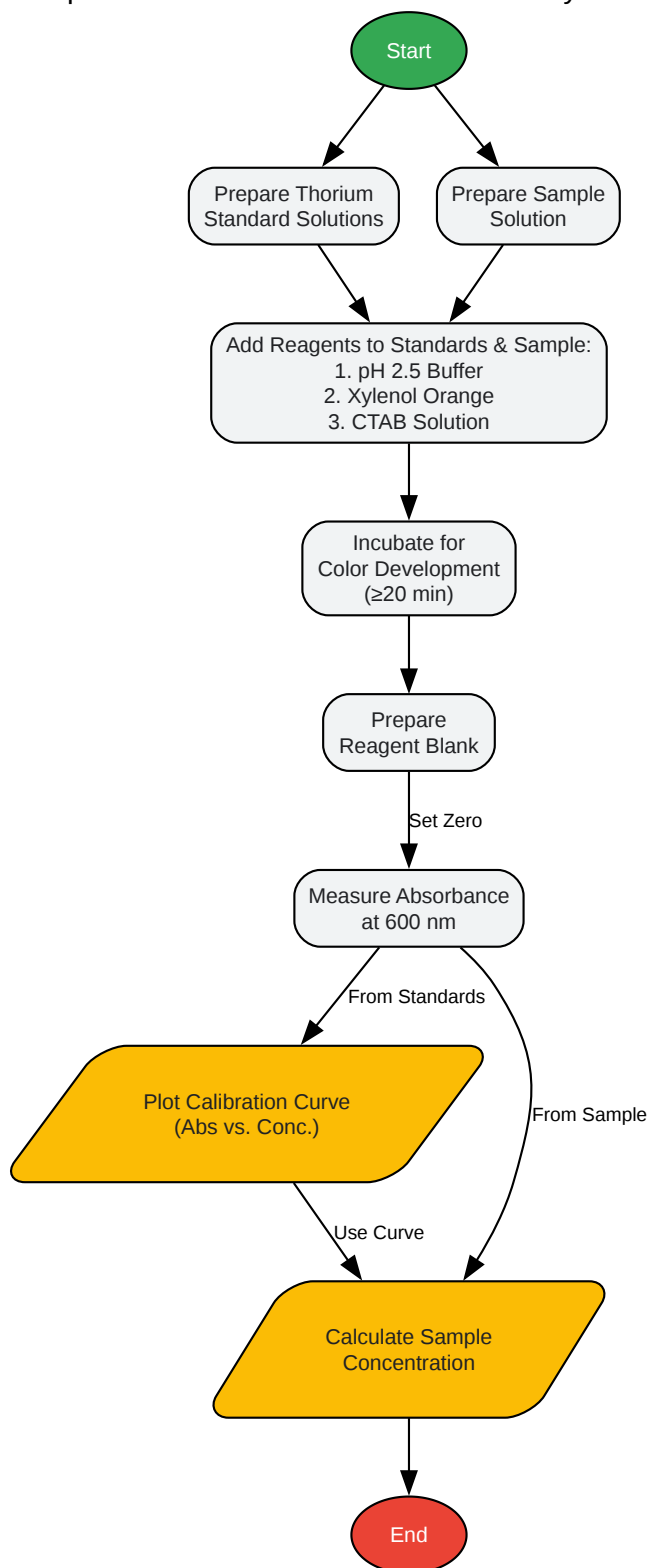
Conceptual Pathway for Thorium Determination

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Caption: Conceptual pathway for the formation and measurement of the Th-XO-CTAB complex.

Experimental Workflow

Experimental Workflow for Thorium Analysis

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Caption: Step-by-step workflow for the spectrophotometric determination of thorium.

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References

- 1. Spectrophotometric determination of thorium with Xylenol Orange and cetyltrimethylammonium bromide - PubMed [pubmed.ncbi.nlm.nih.gov]
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